

# Technical Guide: Physical Properties of Ethyl 3-bromo-2-methylbenzoate

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## Compound of Interest

Compound Name: Ethyl 3-bromo-2-methylbenzoate

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This technical guide provides a comprehensive overview of the known and estimated physical properties of **Ethyl 3-bromo-2-methylbenzoate**. Due to the limited availability of experimental data for this specific compound, this guide also includes data for structurally similar compounds to provide a comparative context. Furthermore, detailed experimental protocols for determining key physical properties are outlined, alongside a logical workflow for its synthesis from commercially available precursors.

## Core Physical and Chemical Properties

**Ethyl 3-bromo-2-methylbenzoate** is an organic compound featuring a benzene ring substituted with a bromo, a methyl, and an ethyl ester group. Its structure suggests it is likely a liquid at room temperature with low volatility.

Data Presentation: Physical Properties

Direct experimental data for **Ethyl 3-bromo-2-methylbenzoate** is not widely available in public literature. The following table summarizes key physical properties, including data for the parent carboxylic acid (3-bromo-2-methylbenzoic acid) and a closely related isomer, Ethyl 3-bromobenzoate, for comparative purposes.

Property	Value for Ethyl 3-bromo-2-methylbenzoate	Value for 3-bromo-2-methylbenzoic acid	Value for Ethyl 3-bromobenzoate
Molecular Formula	C <sub>10</sub> H <sub>11</sub> BrO <sub>2</sub>	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub> [1]	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub> [2][3]
Molecular Weight	243.10 g/mol	215.044 g/mol [1]	229.07 g/mol [2][3]
Appearance	White to off-white crystalline powder[1]	Liquid[2]	
Boiling Point	Estimated: 316.1±30.0 °C at 760 mmHg[1]	130-131 °C at 12 mmHg[2]	
Melting Point	152-156 °C[1]		
Density	~1.6 g/cm <sup>3</sup> [1]	1.431 g/mL at 25 °C[2]	
Refractive Index	1.595[1]	n <sub>20</sub> /D 1.541[2]	
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol, ether, and acetone.		

## Experimental Protocols

The following are detailed methodologies for determining the key physical properties of a compound like **Ethyl 3-bromo-2-methylbenzoate**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **Ethyl 3-bromo-2-methylbenzoate**, which may have a relatively high boiling point, distillation under reduced pressure (vacuum distillation) is often employed to prevent decomposition.

Protocol:

- **Apparatus Setup:** Assemble a simple or fractional distillation apparatus. The apparatus consists of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. For vacuum distillation, a vacuum adapter and a vacuum source are also required.
- **Sample Preparation:** Place a small volume of **Ethyl 3-bromo-2-methylbenzoate** into the round-bottom flask, along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** The flask is heated gently using a heating mantle.
- **Temperature Reading:** The temperature is recorded from the thermometer placed at the vapor outlet of the distillation head. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and a steady stream of distillate is collected in the receiving flask.
- **Pressure Correction:** If the boiling point is determined under reduced pressure, it can be converted to the atmospheric pressure boiling point using a nomograph or appropriate calculations.

## Determination of Density

Density is the mass per unit volume of a substance.

Protocol:

- **Mass Measurement:** Accurately weigh a clean, dry pycnometer (a small glass flask of known volume).
- **Volume Measurement:** Fill the pycnometer with the sample liquid (**Ethyl 3-bromo-2-methylbenzoate**) up to the calibration mark, ensuring there are no air bubbles. Weigh the filled pycnometer.
- **Calculation:** The mass of the liquid is the difference between the mass of the filled and empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance.

Protocol:

- **Apparatus:** A refractometer (e.g., an Abbé refractometer) is used for this measurement.
- **Calibration:** Calibrate the refractometer using a standard sample with a known refractive index, such as distilled water.
- **Sample Application:** Place a few drops of **Ethyl 3-bromo-2-methylbenzoate** on the prism of the refractometer.
- **Measurement:** Close the prism and adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should be controlled and noted, as the refractive index is temperature-dependent (typically reported at 20°C).

## Synthesis Workflow

As **Ethyl 3-bromo-2-methylbenzoate** is not a naturally occurring compound, it is synthesized in the laboratory. A common route involves the esterification of its corresponding carboxylic acid, 3-bromo-2-methylbenzoic acid. The following diagram illustrates a logical workflow for the synthesis of 3-bromo-2-methylbenzoic acid followed by its esterification to yield the target compound.



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Caption: Synthetic workflow for **Ethyl 3-bromo-2-methylbenzoate**.

This synthetic pathway begins with the selective lithiation of 1,3-dibromo-2-methylbenzene, followed by carboxylation to form the carboxylic acid. The final step is a classic Fischer esterification, where the carboxylic acid is reacted with ethanol in the presence of an acid catalyst to produce the desired ethyl ester.<sup>[4][5][6][7]</sup>

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